

An In-depth Technical Guide to (+)-Pronethalol: Molecular Formula and Molar Mass

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Compound of Interest

Compound Name: (+)-Pronethalol

Cat. No.: B12785532

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This guide provides essential physicochemical data for **(+)-Pronethalol**, a foundational beta-blocker. The information is intended for researchers, scientists, and professionals in drug development, presenting the molecular formula and molar mass in a clear, structured format.

Physicochemical Properties of (+)-Pronethalol

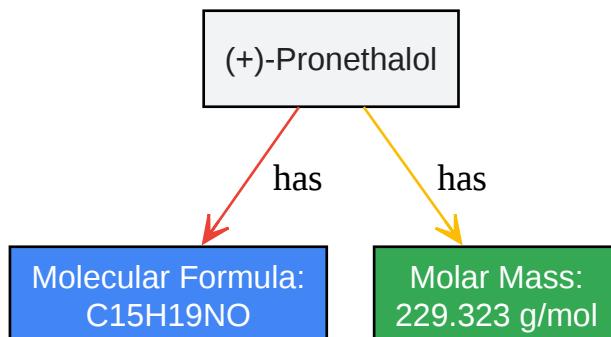
The fundamental molecular attributes of **(+)-Pronethalol** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value
Molecular Formula	C ₁₅ H ₁₉ NO ^[1] ^[2] ^[3]
Molar Mass	229.323 g/mol ^[1]
Percent Composition	C: 78.56%, H: 8.35%, N: 6.11%, O: 6.98% ^[2]

As a pioneering but ultimately withdrawn beta-blocker, **(+)-Pronethalol** served as a crucial precursor to the development of safer and more effective subsequent drugs, such as propranolol.^[1] Its investigation provided foundational insights into the structure-activity relationships of beta-adrenergic receptor antagonists.

Logical Relationship of Pronethalol's Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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References

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- 2. merckindex.rsc.org [merckindex.rsc.org]
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